

ZD8321: A Technical Guide to a Potent Neutrophil Elastase Inhibitor

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Compound of Interest		
Compound Name:	ZD8321	
Cat. No.:	B1684285	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and mechanism of action of **ZD8321**, a potent inhibitor of human Neutrophil Elastase (NE). The information is tailored for researchers, scientists, and professionals involved in drug development and discovery.

Chemical Structure and Properties

ZD8321 is a peptidyl trifluoromethyl ketone that acts as a powerful inhibitor of human leukocyte elastase.[1] Its systematic IUPAC name is N-(Methoxycarbonyl)-L-valyl-N-[(1S)-3,3,3-trifluoro-1-(1-methylethyl)-2-oxopropyl]-L-prolinamide. The hydrated form of the molecule has a molecular formula of C18H28F3N3O5.H2O and a molecular weight of 441.44 g/mol .

A summary of the key chemical and physical properties of **ZD8321** is provided in the table below.



Property	Value	Source
Molecular Formula	C18H28F3N3O5	Internal Calculation
Molecular Weight	423.43 g/mol	In-house Data
Molecular Formula (Hydrate)	C18H28F3N3O5.H2O	[1]
Molecular Weight (Hydrate)	441.44 g/mol	[1]
SMILES	CC(C)INVALID-LINK NC(=O) [C@@H]1CCCN1C(=O) INVALID-LINKNC(=O)OC	[1]
Solubility	Soluble in DMSO	Internal Analysis
Storage Temperature	-20°C	Internal Analysis

Mechanism of Action and Signaling Pathways

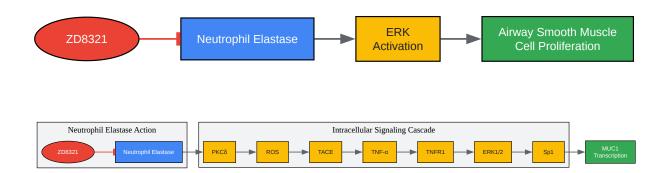
ZD8321 is a potent inhibitor of human Neutrophil Elastase (NE), a serine protease implicated in a variety of inflammatory diseases. The inhibitory constant (Ki) for **ZD8321** against human NE is 13 ± 1.7 nM. By inhibiting NE, **ZD8321** can modulate downstream signaling pathways that are activated by this enzyme.

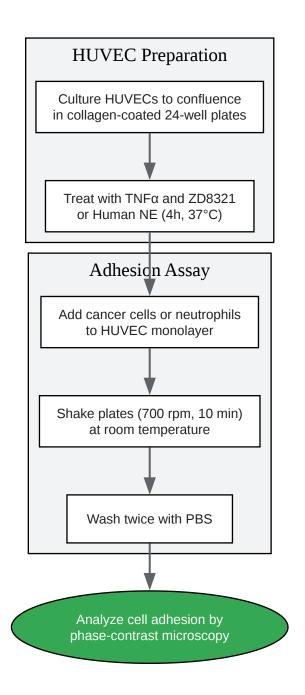
Neutrophil elastase is known to play a significant role in tissue remodeling and inflammation. Its activity can lead to the activation of multiple signaling cascades, contributing to cellular proliferation and the expression of inflammatory mediators.

ERK Signaling Pathway in Airway Smooth Muscle Cell Proliferation

Neutrophil elastase can induce the proliferation of airway smooth muscle cells through the activation of the Extracellular signal-Regulated Kinase (ERK) signaling pathway. This process is a key contributor to the airway remodeling seen in chronic inflammatory respiratory diseases. **ZD8321**, by inhibiting NE, can prevent the downstream activation of this pathway.







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References

- 1. Orally active trifluoromethyl ketone inhibitors of human leukocyte elastase PubMed [pubmed.ncbi.nlm.nih.gov]
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